

# 2(3H)-Benzofuranone chemical characteristics

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## Compound of Interest

Compound Name: 2-Coumaranone-1-L

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An In-depth Technical Guide on the Core Chemical Characteristics of 2(3H)-Benzofuranone

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the core chemical and physical properties of 2(3H)-Benzofuranone (also known as 2-Coumaranone). It is a heterocyclic compound featuring a benzene ring fused to a furanone ring. This document consolidates key data on its physical characteristics, spectroscopic profile, and established experimental protocols for its synthesis and analysis. Safety and handling precautions are also detailed. The information is intended to serve as a foundational resource for professionals in research, development, and quality control.

## Chemical and Physical Properties

2(3H)-Benzofuranone is a solid at room temperature. Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	553-86-6	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> O <sub>2</sub>	[1][2][4]
Molecular Weight	134.13 g/mol	[1][2][5]
Melting Point	49-51 °C	[2]
Boiling Point	249.0 ± 15.0 °C at 760 mmHg	[2]
Density	1.3 ± 0.1 g/cm <sup>3</sup>	[2]
Flash Point	96.9 ± 17.8 °C	[2]
LogP (Octanol/Water)	1.10 - 1.30	[1][2]
Appearance	Neat / Crystalline Solid	[4]
Synonyms	2-Coumaranone, 1-Benzofuran-2(3H)-one, o-Hydroxyphenylacetic acid γ-lactone	[1][2][4]

## Spectroscopic Data

Detailed spectroscopic data, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, Mass Spectrometry (MS), and Infrared (IR) spectra, are available for 2(3H)-Benzofuranone through various public and commercial databases. This data is crucial for structural confirmation and purity analysis. Researchers are advised to consult resources like PubChem and SpectraBase for comprehensive spectral information.[5][6][7]

## Experimental Protocols

The following sections detail common experimental procedures for the synthesis and analysis of 2(3H)-Benzofuranone.

### Synthesis Protocol: Acid-Catalyzed Lactonization

A prevalent method for synthesizing 2(3H)-Benzofuranone is the intramolecular cyclization (lactonization) of 2-hydroxyphenylacetic acid.[8][9] This reaction is typically driven to completion by the removal of water.

#### Materials:

- 2-Hydroxyphenylacetic acid
- Toluene (or other suitable water-carrying agent like xylene)
- Silica sulfonic acid (or p-toluenesulfonic acid) as a catalyst
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Reaction flask, Dean-Stark apparatus, condenser, heating mantle, and magnetic stirrer

#### Procedure:

- Set up a reaction flask equipped with a Dean-Stark apparatus, a condenser, and a magnetic stirrer.
- To the flask, add 2-hydroxyphenylacetic acid and toluene. A concentration of 0.1-0.5 M is often used to favor the intramolecular reaction.[8]
- Add a catalytic amount of silica sulfonic acid (e.g., 1-5 mol%).[8]
- Heat the mixture to reflux. Water generated during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction's progress using Thin-Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.[8]
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.[8]

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be further purified by vacuum distillation or recrystallization to yield pure 2(3H)-Benzofuranone.[8]

## Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

The purity and concentration of 2(3H)-Benzofuranone can be effectively determined using reverse-phase HPLC.[1]

Instrumentation & Conditions:

- Column: A C18 reverse-phase column (e.g., Newcrom R1) is suitable.[1]
- Mobile Phase: A mixture of acetonitrile (MeCN) and water.[1]
- Acid Modifier: A small amount of phosphoric acid is added to the mobile phase. For Mass Spectrometry (MS) compatible methods, formic acid should be used instead.[1]
- Detection: UV detection at an appropriate wavelength.
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities or for pharmacokinetic studies.[1]

## Safety and Handling

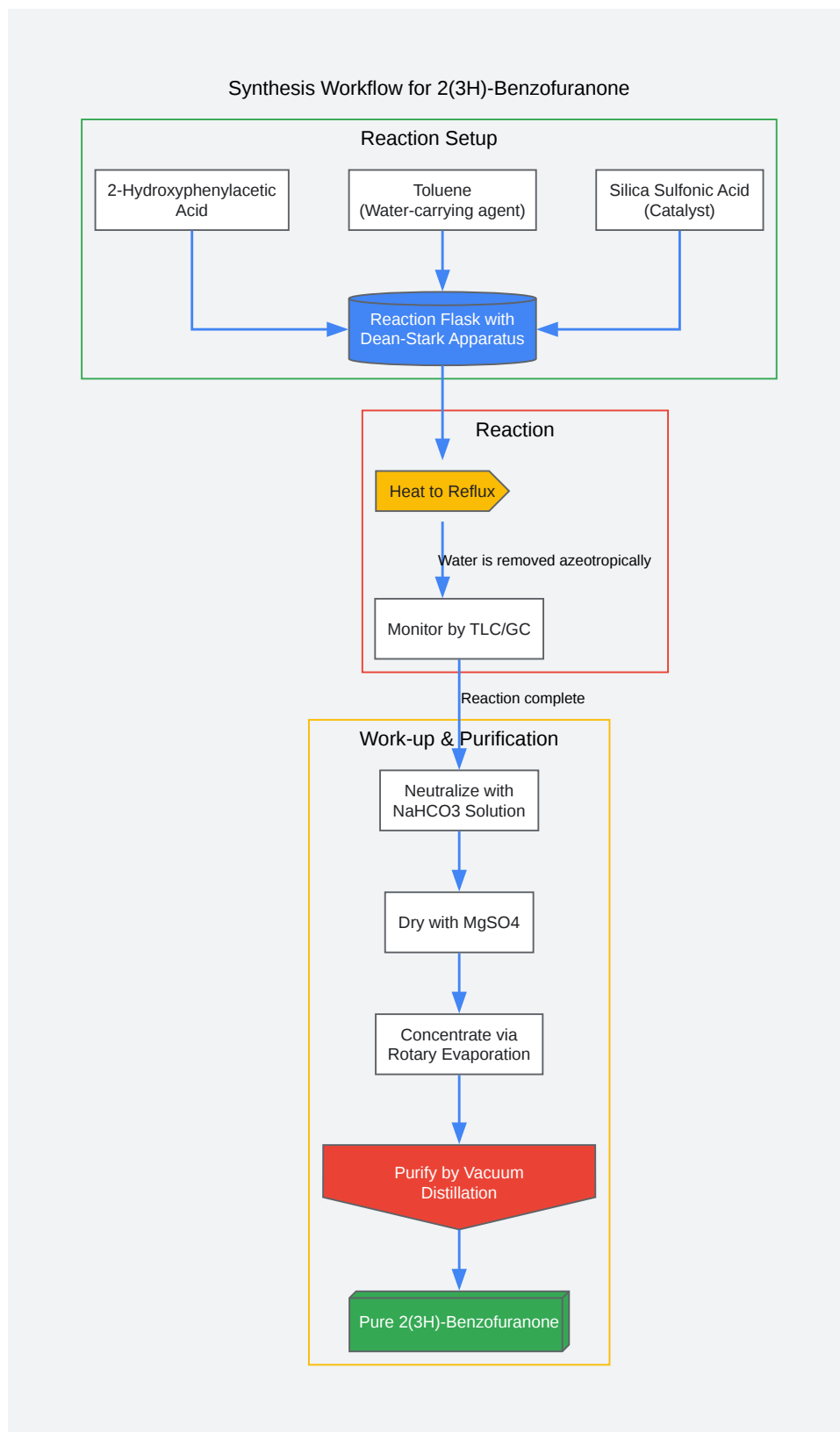
2(3H)-Benzofuranone is classified as a hazardous substance and requires careful handling.

- Hazards: Causes skin irritation (H315) and serious eye irritation (H319).[5] It may also cause an allergic skin reaction (H317).[5]
- Precautions:
  - Avoid contact with skin and eyes.[10]
  - Use personal protective equipment (PPE), including gloves and safety goggles.

- Avoid the formation of dust and aerosols.[\[10\]](#)
- Ensure adequate ventilation in the handling area.[\[10\]](#)
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.[\[10\]](#)  
[\[11\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents.[\[11\]](#)

## Diagrams

The following diagrams illustrate key processes and relationships relevant to 2(3H)-Benzofuranone.



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Caption: Synthesis of 2(3H)-Benzofuranone via acid-catalyzed lactonization.

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